Recrystallization techniques for purifying 4-Chloro-5-iodopyrimidine derivatives

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Compound of Interest

Compound Name:	*4-Chloro-5-iodopyrimidine*
CAS No.:	*63558-65-6*
Cat. No.:	*B1631505*

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Executive Summary & Technical Context[1][2][3][4][5][6][7]

4-Chloro-5-iodopyrimidine (CAS: 63558-65-6) is a critical bifunctional scaffold in drug discovery. Its value lies in the orthogonal reactivity of its halogens: the 5-iodo position is primed for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), while the 4-chloro position is susceptible to nucleophilic aromatic substitution (SNAr).

The Purification Challenge: High purity (>98%) is essential because trace des-iodo impurities or hydrolysis products (4-hydroxypyrimidines) can poison Pd-catalysts or act as chain terminators in subsequent steps. This guide addresses the specific physicochemical challenges of this molecule: lipophilicity, hydrolytic instability of the C-Cl bond, and photolytic instability of the C-I bond.

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Physicochemical Profile & Solvent Selection[3][7][8]

Before initiating recrystallization, verify the compound's profile against the data below to ensure the correct protocol is selected.

Table 1: Physicochemical Properties & Solubility Data[1][5]

Property	Value / Characteristic	Implication for Purification
Molecular Weight	240.43 g/mol	Moderate molecular weight facilitates crystallization.
Appearance	White to light yellow solid	Deep yellow/brown indicates free iodine (decomposition).
Melting Point	~98-102°C (Lit.)	Moderate MP poses risk of "oiling out" if cooling is too rapid.
Solubility (High)	DCM, EtOAc, THF, DMF	Good candidates for the "Solvent" phase.
Solubility (Low)	Hexanes, Heptane, Water	Good candidates for the "Anti-solvent" phase.
Stability	Moisture & Light Sensitive	Critical: Avoid boiling water/alcohols; protect from light.

Solvent System Decision Matrix

Based on polarity and thermal stability.

- Primary System (Recommended):Ethyl Acetate (Solvent) / n-Heptane (Anti-solvent).
  - Why: Moderate boiling point of EtOAc (77°C) allows sufficient heating to dissolve impurities without thermally degrading the C-Cl bond. Heptane induces gradual precipitation.

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- Secondary System (Low Temp):Dichloromethane (DCM) / Hexanes.
  - Why: Use if the compound degrades above 40°C. DCM dissolves the compound readily at room temperature; hexanes act as the precipitant.

Standard Operating Procedure (SOP): Recrystallization Protocol

System: Ethyl Acetate / n-Heptane Scale: 10g basis (Scalable)

Phase 1: Dissolution & Hot Filtration

- Preparation: Place 10g of crude **4-Chloro-5-iodopyrimidine** in a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Solvent Addition: Add Ethyl Acetate (EtOAc) (approx. 3-5 mL per gram of solid).
- Heating: Heat the mixture to a gentle reflux (approx. 75-80°C).
  - Note: If the solid does not dissolve completely, add more EtOAc in small portions (0.5 mL/g) until a clear solution is obtained.
- Clarification (Optional): If insoluble black specks (Pd residue or inorganic salts) are visible, perform a hot filtration through a pre-warmed Celite pad.

Phase 2: Crystallization

- Anti-Solvent Addition: While maintaining gentle reflux, dropwise add n-Heptane until a faint, persistent turbidity (cloudiness) appears.
- Re-dissolution: Add just enough EtOAc (approx. 1-2 mL) to clear the solution again.
- Controlled Cooling: Remove the heat source. Allow the flask to cool to room temperature slowly (over 1-2 hours) with gentle stirring.
  - Critical: Rapid cooling here will cause the product to oil out.

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- Cryogenic Step: Once at room temperature, place the flask in an ice bath (0-4°C) for 1 hour to maximize yield.

Phase 3: Isolation

- Filtration: Filter the crystals using a Büchner funnel under vacuum.
- Washing: Wash the filter cake with a cold (0°C) mixture of 1:3 EtOAc:Heptane.
- Drying: Dry under high vacuum (<5 mbar) at ambient temperature (25°C) for 4-6 hours. Do not heat above 40°C during drying to prevent sublimation or degradation.

Visual Workflow: Recrystallization Logic

The following diagram illustrates the critical decision points and process flow for the purification.

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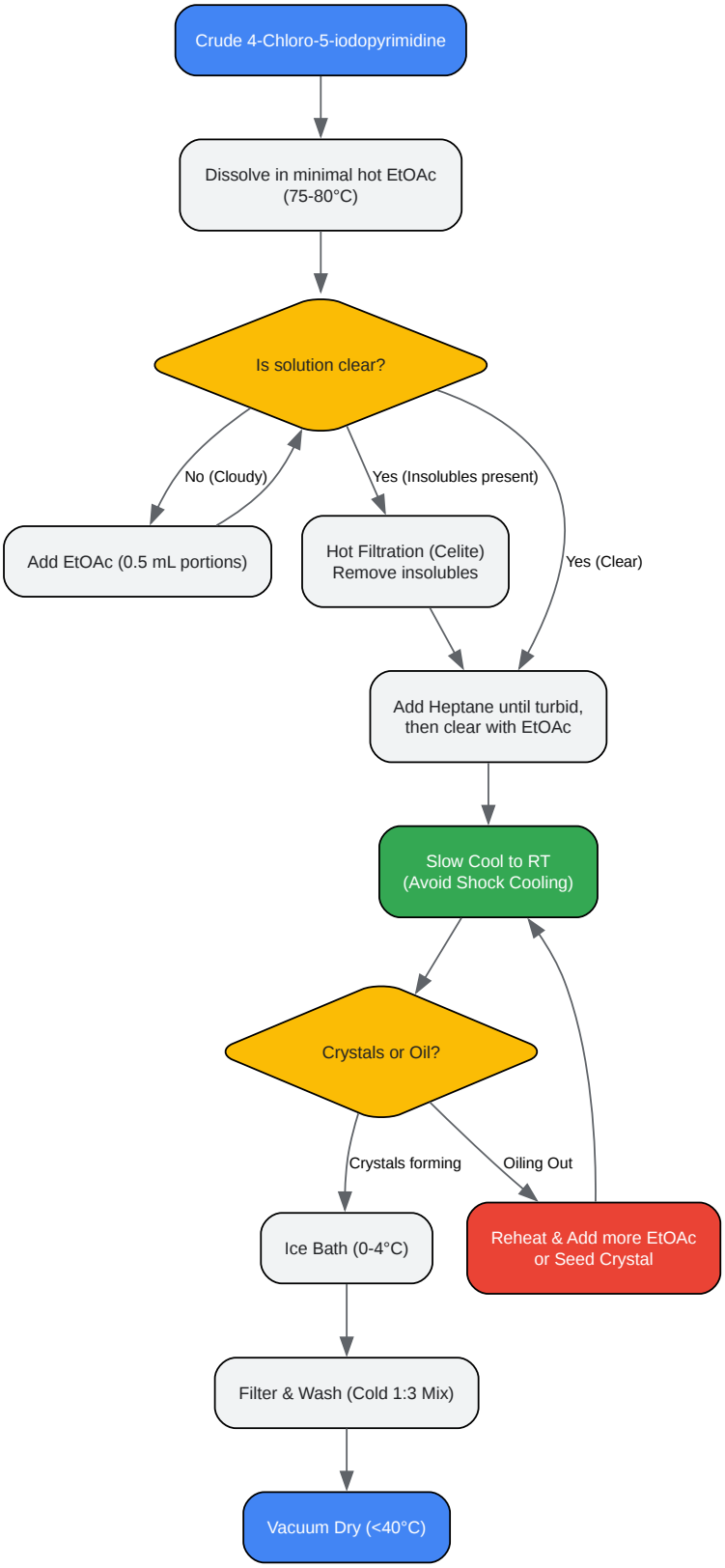

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Caption: Step-by-step workflow for the recrystallization of **4-Chloro-5-iodopyrimidine**, highlighting the critical loop for correcting "oiling out".

Troubleshooting & FAQs

Issue 1: The Product "Oils Out" Instead of Crystallizing

Symptom: As the solution cools, liquid droplets form at the bottom of the flask instead of solid crystals. Root Cause: The melting point of the solvated compound is lower than the temperature at which it becomes insoluble (supersaturation limit). This is common with lipophilic pyrimidines. Corrective Actions:

- Reheat: Bring the mixture back to a boil until the oil redissolves.
- Adjust Solvent Ratio: Add slightly more of the good solvent (EtOAc). The oiling indicates the mixture is too rich in anti-solvent (Heptane).
- Seeding: Once the solution is slightly cooled (but clear), add a tiny crystal of pure product (seed) to provide a nucleation surface.
- Slower Cooling: Wrap the flask in a towel or place it in a warm water bath and let the bath cool to room temperature naturally.

Issue 2: Product is Turning Yellow/Brown

Symptom: The white solid turns yellow during heating or drying. Root Cause:

- Iodine Liberation: The C-I bond is photolabile. Exposure to light or excessive heat releases free iodine (

).
- Hydrolysis: Moisture in the solvent is attacking the C-Cl bond, releasing HCl and forming the hydroxy-pyrimidine. Corrective Actions:
- Protect from Light: Wrap the flask in aluminum foil during reflux and cooling.
- Scavenge Iodine: If the mother liquor is dark, wash the organic phase with a 10% Sodium Thiosulfate (

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) solution before attempting recrystallization (during the workup phase).

- Dry Solvents: Ensure EtOAc and Heptane are anhydrous.

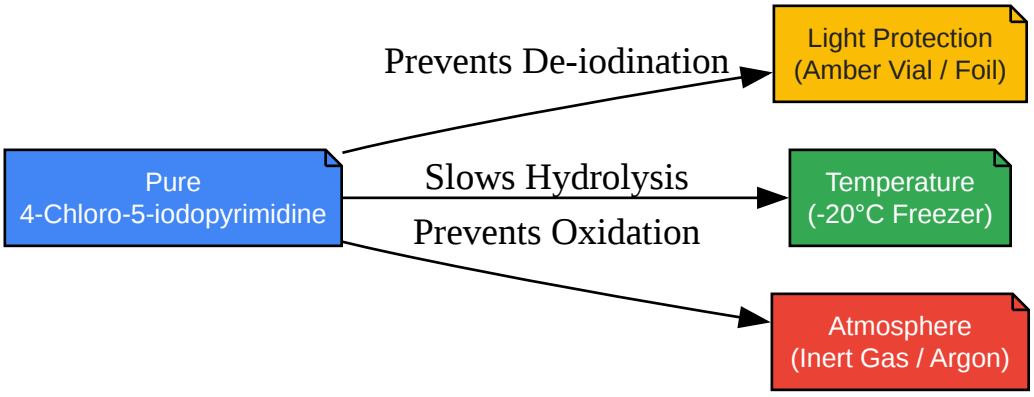
Issue 3: Low Yield (<50%)

Symptom: Very little solid precipitates, or the mother liquor remains rich in product. Root Cause: Too much solvent (EtOAc) was used, or the compound is too soluble in the chosen mix. Corrective Actions:

- Concentrate: Evaporate 30-50% of the solvent volume on a rotavap and repeat the cooling/crystallization steps.
- Second Crop: Cool the mother liquor to -20°C in a freezer to induce a second crop of crystals (Note: This crop may have lower purity).

Stability & Storage Guidelines

To maintain the purity achieved through this protocol, strict storage conditions are required.



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Caption: Critical storage parameters to prevent degradation of the purified compound.

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